An In-depth Technical Guide to 4-Nitrobutanamide: Synthesis, Properties, and Potential Applications

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Compound of Interest

Compound Name:	*4-nitrobutanamide*
CAS No.:	*15473-27-5*
Cat. No.:	*B099573*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-nitrobutanamide**, a bifunctional aliphatic organic compound. While the specific historical details of its discovery are not extensively documented in scientific literature, this guide elucidates its chemical identity, plausible synthetic routes based on established organic chemistry principles, and its physicochemical properties. Furthermore, we explore its potential applications in research and drug development, stemming from the reactivity of its terminal amide and primary nitro functionalities. This document serves as a foundational resource for researchers interested in the utility of this and similar nitro-aliphatic compounds.

Introduction and Chemical Identity

4-Nitrobutanamide, also known as 4-nitrobutyramide, is an organic molecule that incorporates both a nitro group ($-NO_2$) and an amide group ($-CONH_2$). These functional groups are situated

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at opposite ends of a four-carbon aliphatic chain. The presence of both a hydrogen bond donor/acceptor amide and a strongly electron-withdrawing nitro group on a flexible butane backbone suggests a unique chemical reactivity profile.[1]

The chemistry of nitro compounds has a rich history, dating back to the 19th century, and they have become crucial building blocks in the synthesis of a wide array of molecules, including pharmaceuticals, agrochemicals, and dyes.[2] The nitro group is a versatile functionality, known to participate in a variety of chemical transformations.[2]

Table 1: Chemical Identifiers and Properties of **4-Nitrobutanamide**

Identifier	Value
IUPAC Name	4-nitrobutanamide
Synonyms	4-Nitrobutyramide
CAS Number	15473-27-5
Molecular Formula	$C_4H_8N_2O_3$
Molecular Weight	132.12 g/mol
Appearance	Typically a solid at room temperature[1]
Solubility	Soluble in polar solvents[1]

Plausible Synthesis of **4-Nitrobutanamide**

While a definitive seminal publication detailing the first synthesis of **4-nitrobutanamide** is not readily apparent in historical chemical literature, its preparation can be logically deduced from well-established synthetic methodologies for both nitroalkanes and amides. A plausible and efficient synthetic pathway would involve the amidation of a corresponding carboxylic acid or its derivative.

Conceptual Synthetic Pathway

A logical retrosynthetic analysis points to 4-nitrobutanoic acid as the immediate precursor. This acid can then be converted to the amide via several standard methods.

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Caption: Retrosynthetic analysis of **4-nitrobutanamide**.

Experimental Protocol: Amidation of 4-Nitrobutanoic Acid

The direct amidation of carboxylic acids is a common and effective method for the synthesis of primary amides.

Protocol:

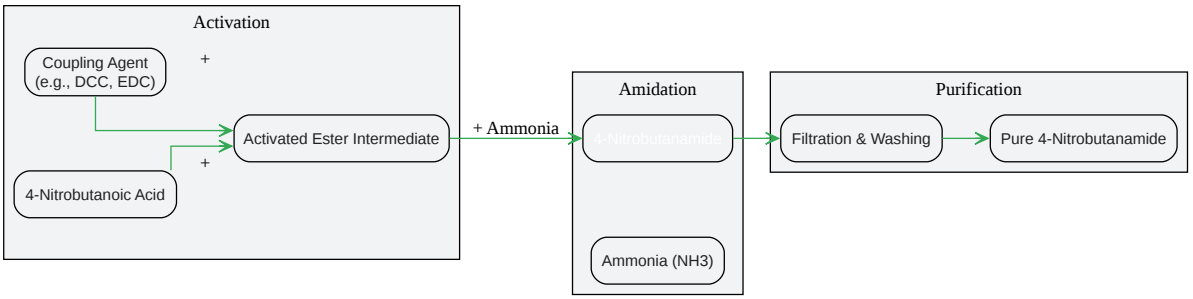
- Activation of Carboxylic Acid: To a solution of 4-nitrobutanoic acid in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran), add a coupling agent such as dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), along with an activator like N-hydroxysuccinimide (NHS) or 1-hydroxybenzotriazole (HOBt). The reaction is typically stirred at 0 °C for 30 minutes.

- Amidation: A solution of ammonia in a suitable solvent (e.g., ammonia in dioxane or aqueous ammonium hydroxide) is then added dropwise to the activated carboxylic acid mixture at 0 °C.

- Reaction Progression: The reaction mixture is allowed to warm to room temperature and stirred for several hours until completion, which can be monitored by thin-layer chromatography (TLC).

- Work-up and Purification: The reaction mixture is filtered to remove any precipitated urea byproduct (in the case of DCC/EDC). The filtrate is then washed sequentially with dilute acid (e.g., 1M HCl) and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

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Caption: Workflow for the synthesis of **4-nitrobutanamide**.

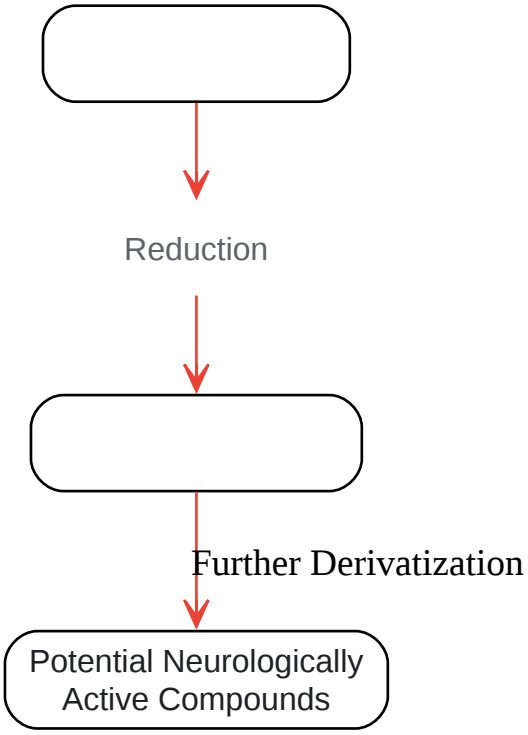
Potential Applications in Drug Development and Research

The bifunctional nature of **4-nitrobutanamide** presents several opportunities for its use as a versatile building block in organic synthesis and medicinal chemistry.

Precursor to Bioactive Molecules

The nitro group can be readily reduced to an amine, providing a pathway to synthesize various derivatives.[2] The resulting 4-aminobutanamide is a GABA (gamma-aminobutyric acid) analogue, which could be a starting point for the development of neurologically active compounds.

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- 1. A Walk through Recent Nitro Chemistry Advances - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Beilstein_database [chemeurope.com]
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